

An In-Depth Technical Guide to the Physicochemical Properties of 2-Piperidinobenzothiazole

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Compound of Interest

Compound Name: 2-Piperidinobenzothiazole

CAS No.: 2851-08-3

Cat. No.: B1605405

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Foreword: Understanding the Physicochemical Profile for Drug Discovery

In the landscape of modern drug discovery and development, a thorough understanding of a compound's physicochemical properties is not merely a preliminary step but a cornerstone of a successful research campaign. These properties govern a molecule's behavior from the moment of formulation to its interaction with the biological target. For researchers, scientists, and drug development professionals, an in-depth physicochemical profile of a molecule like **2-piperidinobenzothiazole** is critical for predicting its pharmacokinetic and pharmacodynamic behavior, optimizing its formulation, and ensuring its efficacy and safety. This guide provides a comprehensive technical overview of the core physicochemical properties of **2-piperidinobenzothiazole**, blending established analytical techniques with predictive methodologies to offer a holistic understanding of this important chemical entity.

Molecular Structure and Core Attributes

2-Piperidinobenzothiazole is a heterocyclic compound featuring a benzothiazole core substituted with a piperidine ring at the 2-position. This structural arrangement imparts a unique combination of aromaticity, basicity, and lipophilicity, which are central to its chemical and biological characteristics.

Molecular Formula: $C_{12}H_{14}N_2S$

Molecular Weight: 218.32 g/mol

The piperidine moiety introduces a basic nitrogen atom, significantly influencing the compound's pKa and aqueous solubility. The benzothiazole ring system, with its fused benzene and thiazole rings, contributes to the molecule's aromatic character and potential for π - π stacking interactions, while also influencing its lipophilicity.

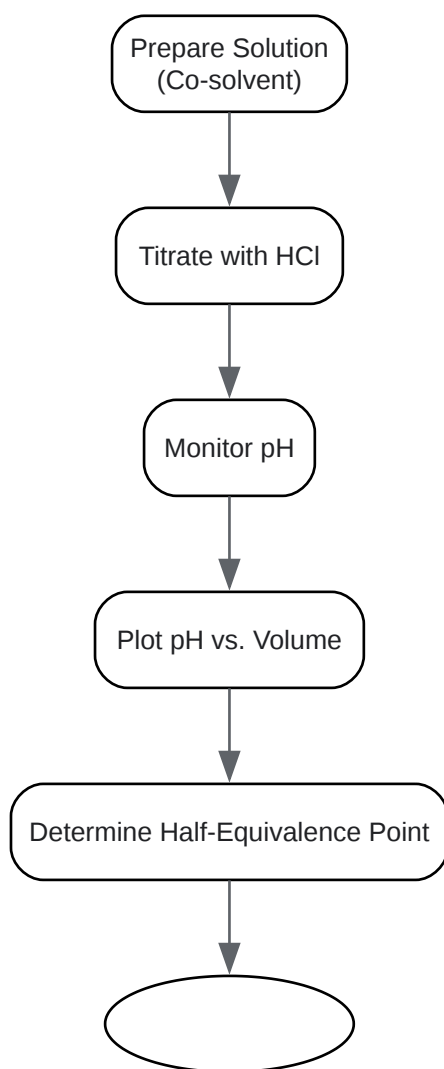
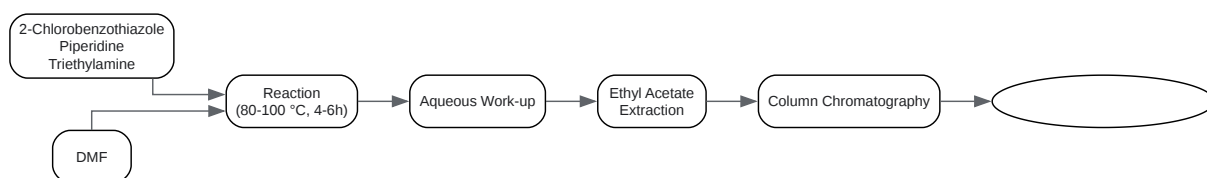
Synthesis and Structural Elucidation

The synthesis of **2-piperidinobenzothiazole** can be achieved through several synthetic routes, often involving the reaction of a 2-halobenzothiazole with piperidine or the cyclization of a precursor molecule. A general synthetic approach is outlined below.

Experimental Protocol: Synthesis of 2-Piperidinobenzothiazole

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-chlorobenzothiazole (1 equivalent) in a suitable solvent such as N,N-dimethylformamide (DMF).
- **Addition of Reagents:** Add piperidine (1.2 equivalents) and a non-nucleophilic base like triethylamine (1.5 equivalents) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to 80-100 °C and stir for 4-6 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature and pour it into ice-cold water.

- Extraction: Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to afford **2-piperidinobenzothiazole**.



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Caption: Workflow for experimental pKa determination.

Lipophilicity (logP)

The octanol-water partition coefficient (logP) is a key measure of a compound's lipophilicity, which influences its membrane permeability and plasma protein binding. The predicted high logP value indicates that **2-piperidinobenzothiazole** is a lipophilic molecule with a preference for nonpolar environments.

- **System Preparation:** Prepare a saturated solution of **2-piperidinobenzothiazole** in a biphasic system of n-octanol and water.
- **Equilibration:** Shake the mixture vigorously to allow for partitioning between the two phases and then allow the layers to separate.
- **Concentration Measurement:** Determine the concentration of the compound in both the n-octanol and water layers using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.
- **Calculation:** The logP is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Solubility

The solubility of a compound in aqueous and organic solvents is a critical parameter for formulation and bioavailability. Given its high predicted logP, **2-piperidinobenzothiazole** is expected to have low aqueous solubility but good solubility in organic solvents.

Implications for Drug Development

The physicochemical profile of **2-piperidinobenzothiazole** suggests several key considerations for its development as a potential therapeutic agent:

- **Bioavailability:** The high lipophilicity and potential for ionization at physiological pH suggest that the compound may have good membrane permeability and oral absorption. However, its low aqueous solubility could be a limiting factor.

- **Formulation:** The low aqueous solubility may necessitate the use of formulation strategies such as co-solvents, surfactants, or amorphous solid dispersions to enhance its dissolution and bioavailability.
- **Target Engagement:** The lipophilic nature of the molecule may favor its partitioning into lipid-rich environments, which could be advantageous for targeting membrane-bound proteins or receptors within the central nervous system.

Conclusion

This technical guide provides a comprehensive overview of the key physicochemical properties of **2-piperidinobenzothiazole**. By combining predictive modeling with established experimental protocols, we have constructed a detailed profile that can guide further research and development efforts. A thorough understanding and experimental validation of these properties are essential for unlocking the full therapeutic potential of this promising molecule.

References

- Analysis of New Piperidine Substituted Benzothiazole Crystalline Derivatives. (n.d.). Semantic Scholar. [\[Link\]](#)
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